

An In-depth Technical Guide to the Physical and Chemical Properties of Cyclohexylamine

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Compound of Interest

Compound Name: Cyclohexylamine

Cat. No.: B046788

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This guide provides a comprehensive overview of the core physical and chemical properties of **cyclohexylamine**, tailored for researchers, scientists, and professionals in drug development. The information presented herein is intended to support laboratory applications, synthetic strategy, and safety considerations.

Molecular Structure and Core Physicochemical Parameters

Cyclohexylamine, with the chemical formula $C_6H_{13}N$, is a primary aliphatic amine.^[1] Its structure consists of a cyclohexane ring bonded to an amino group.^[2] This configuration imparts a unique combination of properties, distinct from its aromatic analog, aniline.

Diagram 1: Molecular Structure of **Cyclohexylamine**

Caption: 2D representation of the **cyclohexylamine** molecule.

The fundamental physicochemical properties of **cyclohexylamine** are summarized in the table below, providing a critical baseline for its handling, application, and analysis.

Table 1: Core Physicochemical Properties of **Cyclohexylamine**

Property	Value	Source(s)
Molecular Weight	99.17 g/mol	[3]
Appearance	Clear, colorless to yellowish liquid	[3][4]
Odor	Strong, fishy, amine odor	[4]
Melting Point	-17.7 °C (0.1 °F; 255.5 K)	[4]
Boiling Point	134.5 °C (274.1 °F; 407.6 K)	[4]
Density	0.8647 g/cm ³	[4]
Flash Point	27 °C (80.6 °F) (closed cup)	[5]
Autoignition Temperature	293 °C (559.4 °F)	[5]
pKa of Conjugate Acid	10.64 - 10.66	[6][7]
Solubility in Water	Miscible	[4]
logP (Octanol-Water Partition Coefficient)	1.49	[3]

Spectroscopic Profile: A Tool for Identification and Characterization

Spectroscopic analysis is fundamental to the confirmation of **cyclohexylamine**'s identity and purity.

Infrared (IR) Spectroscopy

Primary amines like **cyclohexylamine** exhibit characteristic N-H stretching absorptions in the 3300 to 3500 cm⁻¹ region of the IR spectrum.[8][9] Typically, two bands are observed, corresponding to symmetric and asymmetric stretching modes.[8][9]

Nuclear Magnetic Resonance (NMR) Spectroscopy

In ¹H NMR, the hydrogens on the carbon adjacent to the nitrogen atom are deshielded and appear at a downfield chemical shift compared to other alkane hydrogens.[8][9] The N-H

protons often present as a broad signal, and their chemical shift can be concentration-dependent.[8][10] In ^{13}C NMR, the carbon atom bonded to the amino group is deshielded and absorbs at a downfield position relative to the other ring carbons.[8][10]

Mass Spectrometry

The mass spectrum of **cyclohexylamine** shows a molecular ion peak at an m/z of 99.[6] Common fragmentation patterns include the loss of an amino group.[6]

Chemical Properties and Reactivity

As a primary aliphatic amine, **cyclohexylamine** exhibits characteristic reactivity, making it a versatile intermediate in organic synthesis.

Basicity

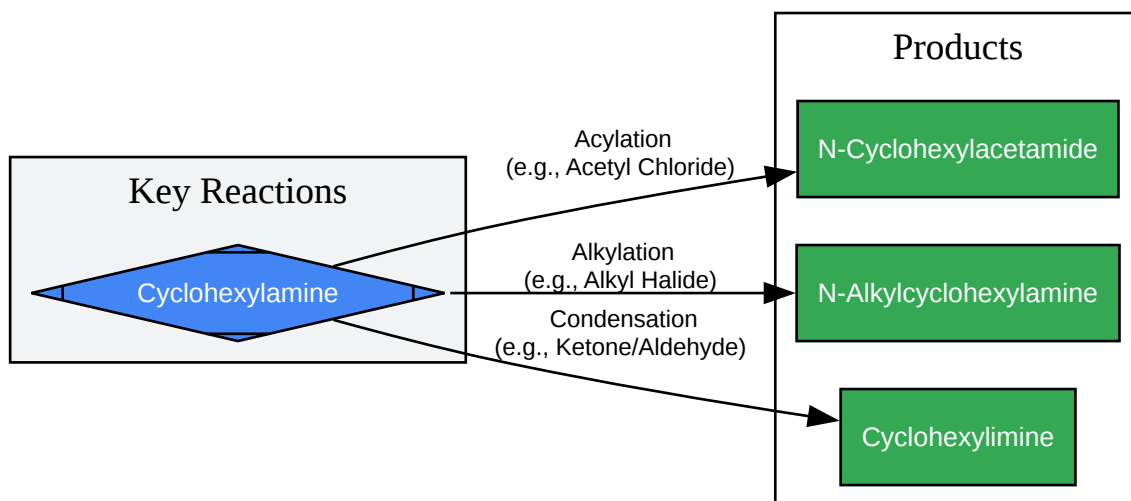
With a pK_a of its conjugate acid around 10.6, **cyclohexylamine** is a weak base, but it is significantly more basic than its aromatic counterpart, aniline.[4] This basicity is a key factor in its use as a corrosion inhibitor and in the synthesis of various salts. It readily reacts with acids in exothermic reactions to form salts.[11]

Nucleophilicity

The lone pair of electrons on the nitrogen atom makes **cyclohexylamine** a good nucleophile. It readily participates in a variety of reactions, including:

- Acylation: Reacts with acid chlorides and anhydrides to form amides.[1]
- Alkylation: Undergoes alkylation with alkyl halides.[1]
- Condensation Reactions: Reacts with aldehydes and ketones to form imines.

Diagram 2: Representative Reactions of **Cyclohexylamine**



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Caption: Common reaction pathways for **cyclohexylamine**.

Synthesis and Manufacturing

Industrially, **cyclohexylamine** is primarily produced through two main routes:

- Catalytic Hydrogenation of Aniline: This is a widely used method where aniline is hydrogenated at elevated temperatures and pressures using catalysts such as nickel or cobalt.^[12]
- Alkylation of Ammonia with Cyclohexanol: In this process, cyclohexanol is reacted with ammonia.^{[4][12]}

Other synthesis methods include the catalytic ammonolysis of cyclohexanone and the reduction of nitrocyclohexane.

Applications in Research and Drug Development

The unique properties of **cyclohexylamine** make it a valuable building block in various applications, particularly in the pharmaceutical and chemical industries.

- Pharmaceutical Synthesis: It serves as a precursor for a range of pharmaceuticals, including mucolytics, analgesics, and bronchodilators.^[4] It is also a key intermediate in the synthesis

of some sulfonamide hypoglycemics.[4]

- Corrosion Inhibition: **Cyclohexylamine** is an effective corrosion inhibitor, particularly in boiler water treatment systems.[6]
- Rubber Chemicals: It is a precursor to sulfenamide-based reagents used as accelerators in the vulcanization of rubber.[4]
- Artificial Sweeteners: Some sweeteners, notably cyclamate, are derived from **cyclohexylamine**.

Safety and Handling

Cyclohexylamine is a corrosive and flammable liquid that requires careful handling.[5][13]

Table 2: Safety and Hazard Information for **Cyclohexylamine**

Hazard	Description	Source(s)
Flammability	Flammable liquid and vapor.	[5][13]
Corrosivity	Causes severe skin burns and eye damage.	[5][13]
Toxicity	Harmful if swallowed and toxic in contact with skin.	[5]
Reproductive Toxicity	Suspected of damaging fertility or the unborn child.	[5][14]
Inhalation Hazard	Vapors can irritate the respiratory system.	[3]

Experimental Protocol: Neutralization Assay for Basicity Determination

This protocol outlines a standard acid-base titration to determine the concentration of a **cyclohexylamine** solution.

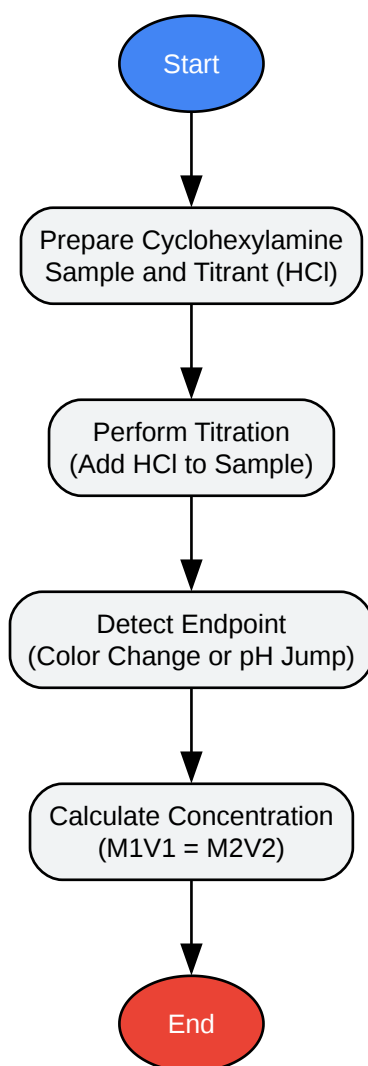
Materials:

- **Cyclohexylamine** solution of unknown concentration
- Standardized hydrochloric acid (HCl) solution (e.g., 0.1 M)
- pH meter or a suitable indicator (e.g., methyl orange)
- Buret, beaker, magnetic stirrer, and stir bar

Procedure:

- Pipette a known volume of the **cyclohexylamine** solution into a beaker.
- Add a few drops of the chosen indicator or insert the probe of a calibrated pH meter.
- Fill the buret with the standardized HCl solution and record the initial volume.
- Slowly titrate the **cyclohexylamine** solution with the HCl, stirring continuously.
- Record the volume of HCl added at the endpoint, indicated by a color change of the indicator or the equivalence point on the pH curve.
- Calculate the concentration of the **cyclohexylamine** solution using the formula: $M_1V_1 = M_2V_2$, where M_1 and V_1 are the molarity and volume of the **cyclohexylamine** solution, and M_2 and V_2 are the molarity and volume of the HCl solution.

Diagram 3: Experimental Workflow for Titration



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Caption: Step-by-step workflow for the titration of **cyclohexylamine**.

Conclusion

Cyclohexylamine is a foundational chemical with a well-defined set of physical and chemical properties that make it indispensable in various industrial and research settings. A thorough understanding of its reactivity, spectroscopic profile, and safety considerations is crucial for its effective and safe utilization.

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